

A Guide to Spectroscopic Data for Substituted Dihydropyrimidine Derivatives

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Compound of Interest

Compound Name: (6-Ethyl-1,6-dihydropyrimidin-5-yl)boronic acid

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This in-depth technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize substituted dihydropyrimidine (DHPM) derivatives. It is intended for researchers, scientists, and professionals in drug development who are working with these important heterocyclic compounds. This guide emphasizes the correlation between molecular structure and spectroscopic data, providing a framework for the unambiguous identification and characterization of novel DHPMs.

Introduction: The Significance of Dihydropyrimidines

Dihydropyrimidines are a class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their diverse pharmacological activities.^{[1][2]} These activities include, but are not limited to, antibacterial, antiviral, antitumor, and anti-inflammatory properties.^{[1][2]} The biological efficacy of DHPM derivatives is often intrinsically linked to the nature and position of substituents on the core ring structure.^[3] Consequently, precise and comprehensive structural characterization is a critical step in the development of new therapeutic agents based on this scaffold.

The most common route to synthesize these compounds is the Biginelli reaction, a one-pot multicomponent reaction involving an aldehyde, a β -dicarbonyl compound, and urea or thiourea.[1][2][4] The versatility of this reaction allows for the introduction of a wide array of substituents at various positions of the dihydropyrimidine ring, leading to a vast chemical space for drug discovery. This guide will delve into the primary spectroscopic methods employed to navigate this chemical space and elucidate the structures of these promising molecules.

The Spectroscopic Toolkit for DHPM Characterization

A multi-spectroscopic approach is essential for the unambiguous structural elucidation of substituted dihydropyrimidine derivatives. The primary techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FT-IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy. Each technique provides a unique piece of the structural puzzle, and their combined application leads to a comprehensive understanding of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for determining the detailed structure of organic molecules, including DHPMs. Both ^1H and ^{13}C NMR, along with two-dimensional techniques like HSQC and HMBC, are routinely used to establish connectivity and stereochemistry.

The proton NMR spectrum of a dihydropyrimidine derivative provides a wealth of information about the number of different types of protons and their neighboring atoms. Key characteristic signals include:

- **N-H Protons:** The two N-H protons of the urea or thiourea moiety typically appear as two distinct singlets or doublets. In urea derivatives, these signals are often observed in the regions of δ 7.57–7.69 ppm and δ 9.06–9.14 ppm.[5] For thiourea analogs, these protons are shifted downfield, appearing around δ 9.52–9.61 ppm and δ 10.20–10.31 ppm.[5]
- **C4-H Proton:** The proton at the C4 position, a stereogenic center, is a crucial diagnostic signal. It typically appears as a doublet in the range of δ 5.00–5.13 ppm.[5] The coupling

constant of this proton with the adjacent N-H proton can provide conformational information.

- **C6-Methyl Protons:** In derivatives synthesized from acetoacetate, the C6-methyl group gives rise to a characteristic singlet at approximately δ 2.22–2.28 ppm.[5]
- **Ester Protons:** For derivatives containing an ester group at the C5 position (e.g., from ethyl acetoacetate), the ethyl group protons will appear as a triplet (for the $-\text{CH}_3$) around δ 1.09 ppm and a quartet (for the $-\text{OCH}_2-$) around δ 4.0 ppm.[2]
- **Aromatic Protons:** The chemical shifts and splitting patterns of protons on any aromatic substituents provide information about the substitution pattern of the ring.

It is important to note that tautomerism can sometimes be observed in dihydropyrimidine derivatives, leading to the appearance of multiple sets of NMR signals.[3][6] Variable-temperature NMR studies can be employed to investigate such dynamic processes.[3]

The ^{13}C NMR spectrum complements the ^1H NMR data by providing information about the carbon skeleton of the molecule. Key resonances include:

- **C2 Carbonyl/Thiocarbonyl:** The C2 carbon, part of the urea or thiourea moiety, is highly deshielded. The carbonyl carbon ($\text{C}=\text{O}$) typically resonates in the range of δ 152.0-154.0 ppm, while the thiocarbonyl carbon ($\text{C}=\text{S}$) appears further downfield, around δ 172.0-174.7 ppm.[7]
- **C4 Carbon:** The C4 carbon, bearing the substituent from the aldehyde, is found in the aliphatic region, typically between δ 54.0-55.0 ppm.[7]
- **C5 and C6 Carbons:** The C5 and C6 carbons are part of an enamine-like system. The C5 carbon, often bearing an electron-withdrawing group, resonates at a higher field than the C6 carbon.
- **Ester Carbons:** The carbonyl carbon of an ester group at C5 will appear around δ 165.0-168.0 ppm. The carbons of the alkoxy group will also have characteristic chemical shifts.

The following table summarizes typical ^1H and ^{13}C NMR chemical shift ranges for key atoms in substituted dihydropyrimidine derivatives.

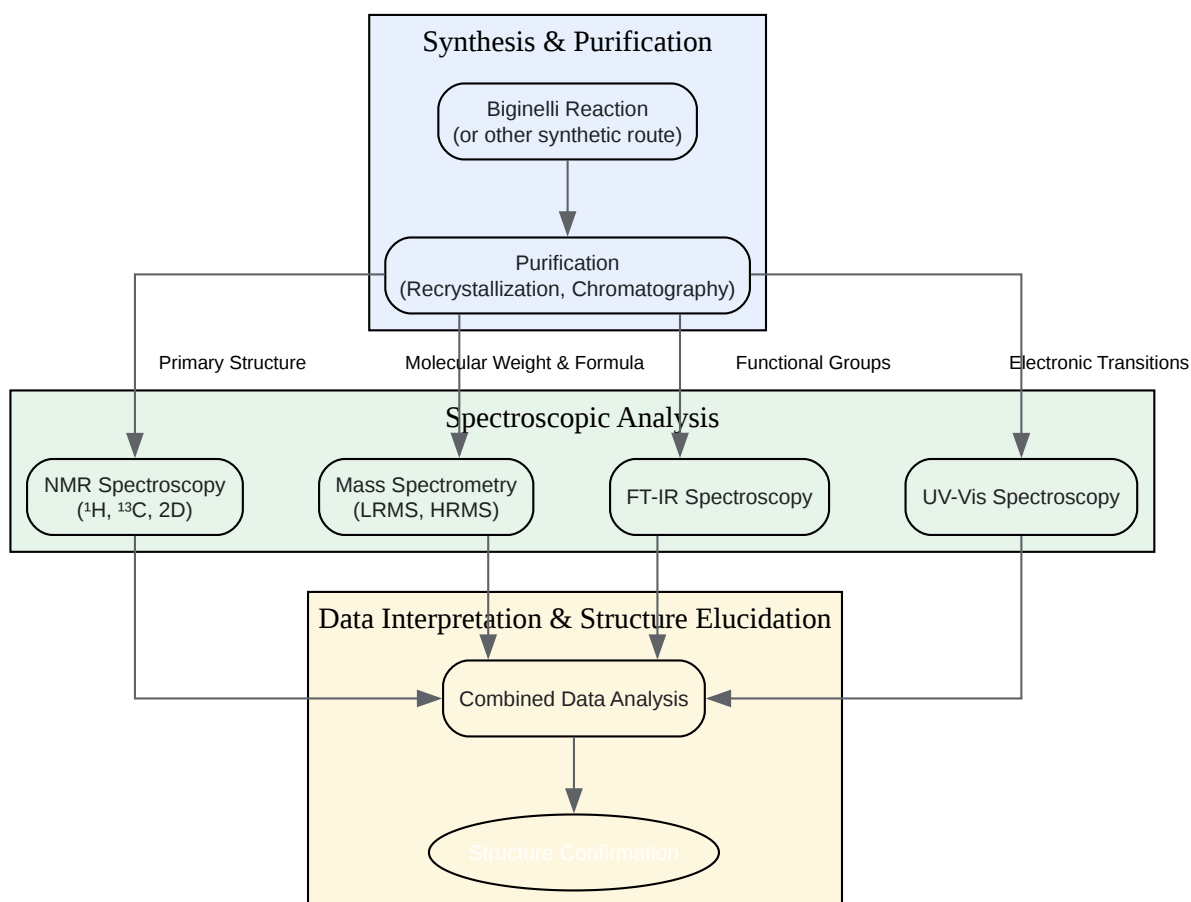
Atom	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)
N1-H	7.5 - 9.2 (urea), 9.5 - 10.3 (thiourea)	-
N3-H	7.5 - 9.2 (urea), 9.5 - 10.3 (thiourea)	-
C2	-	152.0 - 154.0 (C=O), 172.0 - 174.7 (C=S)
C4-H	5.0 - 5.5	54.0 - 55.0
C5	-	~100 - 110
C6-CH ₃	2.2 - 2.3	~17 - 20
C5-COOR	-	~165 - 168 (C=O)

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an indispensable tool for determining the molecular weight of a synthesized dihydropyrimidine derivative and for obtaining structural information through fragmentation analysis.^[8] High-resolution mass spectrometry (HRMS) provides the exact mass, which can be used to determine the molecular formula.^[9]

Common ionization techniques for DHPMs include Electrospray Ionization (ESI) and Electron Impact (EI). The molecular ion peak ($[\text{M}]^+$ or $[\text{M}+\text{H}]^+$) is typically observed, confirming the molecular weight of the compound. The fragmentation patterns can provide valuable insights into the structure, often involving characteristic losses of substituents.

A general workflow for the spectroscopic analysis of a novel dihydropyrimidine derivative is depicted in the following diagram:



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Caption: Workflow for the synthesis and spectroscopic characterization of dihydropyrimidine derivatives.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.^{[10][11]} The IR spectrum of a dihydropyrimidine derivative will

exhibit characteristic absorption bands corresponding to the vibrations of its various bonds.[12]
[13]

Key vibrational frequencies for substituted dihydropyrimidines are summarized in the table below:

Functional Group	Vibrational Mode	Characteristic Absorption (cm ⁻¹)
N-H	Stretching	3100 - 3400
C-H (aromatic)	Stretching	3000 - 3100
C-H (aliphatic)	Stretching	2850 - 3000
C=O (ester)	Stretching	1700 - 1725
C=O (urea)	Stretching	1640 - 1680
C=C (alkene)	Stretching	1620 - 1680
C=N	Stretching	~1473
C-O (ester)	Stretching	1200 - 1300
C=S (thiourea)	Stretching	1100 - 1250

The presence and exact position of these bands can confirm the successful incorporation of the different building blocks into the dihydropyrimidine core.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for compounds containing chromophores, such as the dihydropyrimidine ring system.[11][14][15] The absorption maxima (λ_{max}) in the UV-Vis spectrum are characteristic of the conjugated system. The nature of the substituents on the aromatic rings and the dihydropyrimidine core can influence the position and intensity of these absorption bands. While not as structurally informative as NMR or MS, UV-Vis spectroscopy is

a valuable tool for confirming the presence of the chromophoric core and for quantitative analysis.^[14]^[15]

Experimental Protocols: A Self-Validating System

The reliability of spectroscopic data is contingent upon the purity of the sample and the proper execution of the analytical method. The following provides a generalized, step-by-step methodology for the synthesis and characterization of a typical dihydropyrimidine derivative.

General Synthesis Protocol (Biginelli Reaction)

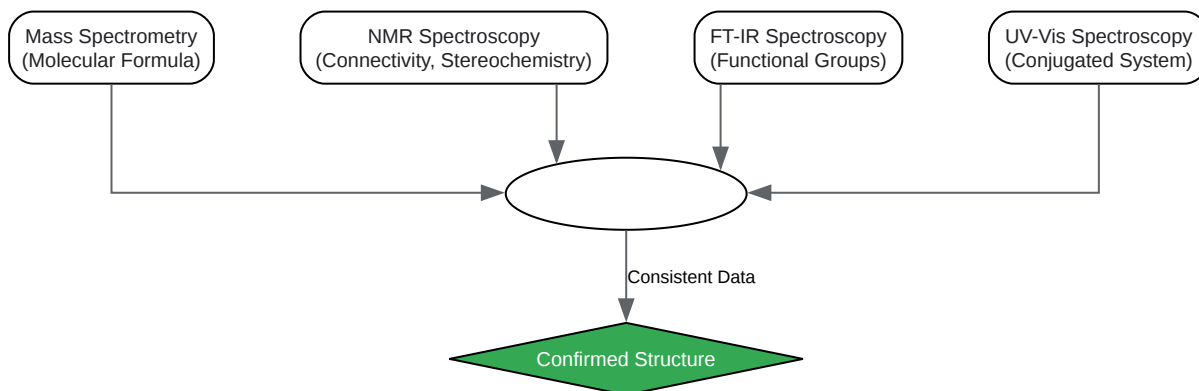
- **Reactant Preparation:** In a round-bottom flask, combine equimolar amounts of the aldehyde, the β -dicarbonyl compound (e.g., ethyl acetoacetate), and urea or thiourea in a suitable solvent, such as ethanol.
- **Catalyst Addition:** Add a catalytic amount of an acid, such as hydrochloric acid or a Lewis acid.
- **Reaction:** Reflux the reaction mixture for an appropriate time, monitoring the progress by thin-layer chromatography (TLC).^[16]
- **Work-up:** After completion, cool the reaction mixture and pour it into ice-cold water to precipitate the product.
- **Purification:** Collect the crude product by filtration and purify it by recrystallization from a suitable solvent (e.g., ethanol) to obtain the pure dihydropyrimidine derivative.

Spectroscopic Sample Preparation and Analysis

- **NMR Spectroscopy:** Dissolve a few milligrams of the purified compound in a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$) and transfer to an NMR tube.^[16] Record 1H , ^{13}C , and any necessary 2D NMR spectra.
- **Mass Spectrometry:** Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile) and analyze using an appropriate ionization technique (e.g., ESI).
- **FT-IR Spectroscopy:** Analyze the solid sample directly using an Attenuated Total Reflectance (ATR) accessory or prepare a KBr pellet.

- UV-Vis Spectroscopy: Prepare a dilute solution of the sample in a UV-transparent solvent (e.g., ethanol, methanol) and record the spectrum over the appropriate wavelength range.

The following diagram illustrates the logical relationships in interpreting multi-spectroscopic data for DHPMs:



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Caption: Logical flow for the confirmation of a dihydropyrimidine structure using multiple spectroscopic techniques.

Conclusion

The spectroscopic characterization of substituted dihydropyrimidine derivatives is a critical aspect of their development as potential therapeutic agents. A thorough understanding of the principles and applications of NMR, MS, FT-IR, and UV-Vis spectroscopy, as outlined in this guide, enables researchers to confidently elucidate the structures of novel DHPMs. The correlation of specific structural features with their spectroscopic signatures provides a powerful framework for accelerating the drug discovery process in this important class of heterocyclic compounds.

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